

Essential Safety and Operational Guide for 5-Bromobenzofuran-3(2H)-one

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Compound of Interest

Compound Name: 5-Bromobenzofuran-3(2H)-one

Cat. No.: B1278996

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For researchers and professionals in drug development, the safe handling of chemical reagents is paramount. This document provides immediate and essential safety, operational, and disposal guidance for **5-Bromobenzofuran-3(2H)-one**.

Chemical Identifier Information

Identifier	Value
Chemical Name	5-Bromobenzofuran-3(2H)-one
CAS Number	54450-20-3
Molecular Formula	C ₈ H ₅ BrO ₂ ^[1]
Molecular Weight	213.03 g/mol ^[2]
Physical Form	Solid ^[1]

Hazard Identification and Personal Protective Equipment (PPE)

While specific hazard data for **5-Bromobenzofuran-3(2H)-one** is not extensively published, its structure as a brominated heterocyclic compound necessitates a cautious approach. Based on data for similar compounds, such as 5-bromobenzofuran, potential hazards may include skin, eye, and respiratory irritation.^{[3][4][5]} Therefore, a comprehensive suite of personal protective equipment is mandatory.

Recommended Personal Protective Equipment (PPE)

Category	Item	Specification	Purpose
Eye and Face Protection	Safety Goggles	ANSI Z87.1 compliant[3]	Protects against chemical splashes and airborne particles.
Face Shield	Worn over safety goggles[3]	Provides full-face protection during splash-prone procedures.	
Hand Protection	Chemical-Resistant Gloves	Disposable nitrile gloves are suitable for incidental contact.[3]	Prevents direct skin contact with the chemical.
Body Protection	Laboratory Coat	Flame-resistant Nomex® or 100% cotton is recommended.[3]	Protects skin and personal clothing from contamination. Must be fully buttoned.[3]
Full-Length Pants	---	Covers the lower body to prevent skin exposure.[3]	
Closed-Toe Shoes	Made of a non-porous material.[3]	Protects feet from spills and falling objects.[3]	
Respiratory Protection	NIOSH-Approved Respirator	Use with appropriate cartridges for organic vapors and particulates.	Required when handling the solid outside of a certified chemical fume hood or if dust/aerosols are generated.

Operational Plan: Step-by-Step Handling Procedures

Adherence to strict operational protocols is crucial to minimize exposure and prevent contamination.

1. Engineering Controls:

- Chemical Fume Hood: All weighing, handling of the solid compound, and preparation of solutions must be conducted within a certified chemical fume hood.[3]

2. Standard Operating Procedures:

- Preparation: Before beginning work, ensure the fume hood is clean and the work surface is covered with disposable, absorbent bench paper.[3] Don all required PPE.
- Weighing and Transfer: Use anti-static weigh paper or a tared container to weigh the solid.[3] A spatula should be used for all transfers to minimize dust generation.[3]
- Solution Preparation: When preparing solutions, slowly add the solid **5-Bromobenzofuran-3(2H)-one** to the solvent in an appropriate container within the fume hood.[3]
- Spill Management:

- Minor Spills: For small spills, wear appropriate PPE, cover the spill with an absorbent material, and carefully sweep it into a designated hazardous waste container.[6] Clean the area with a suitable solvent followed by soap and water.
- Major Spills: In the event of a large spill, evacuate the laboratory immediately and alert the institution's emergency response team.

Disposal Plan: Waste Management Protocol

Chemical waste containing **5-Bromobenzofuran-3(2H)-one** must be treated as hazardous waste.

1. Waste Segregation and Collection:

- Solid Waste: All unused solid compound, contaminated weigh paper, and other solid materials must be collected in a dedicated, clearly labeled hazardous waste container.[3]

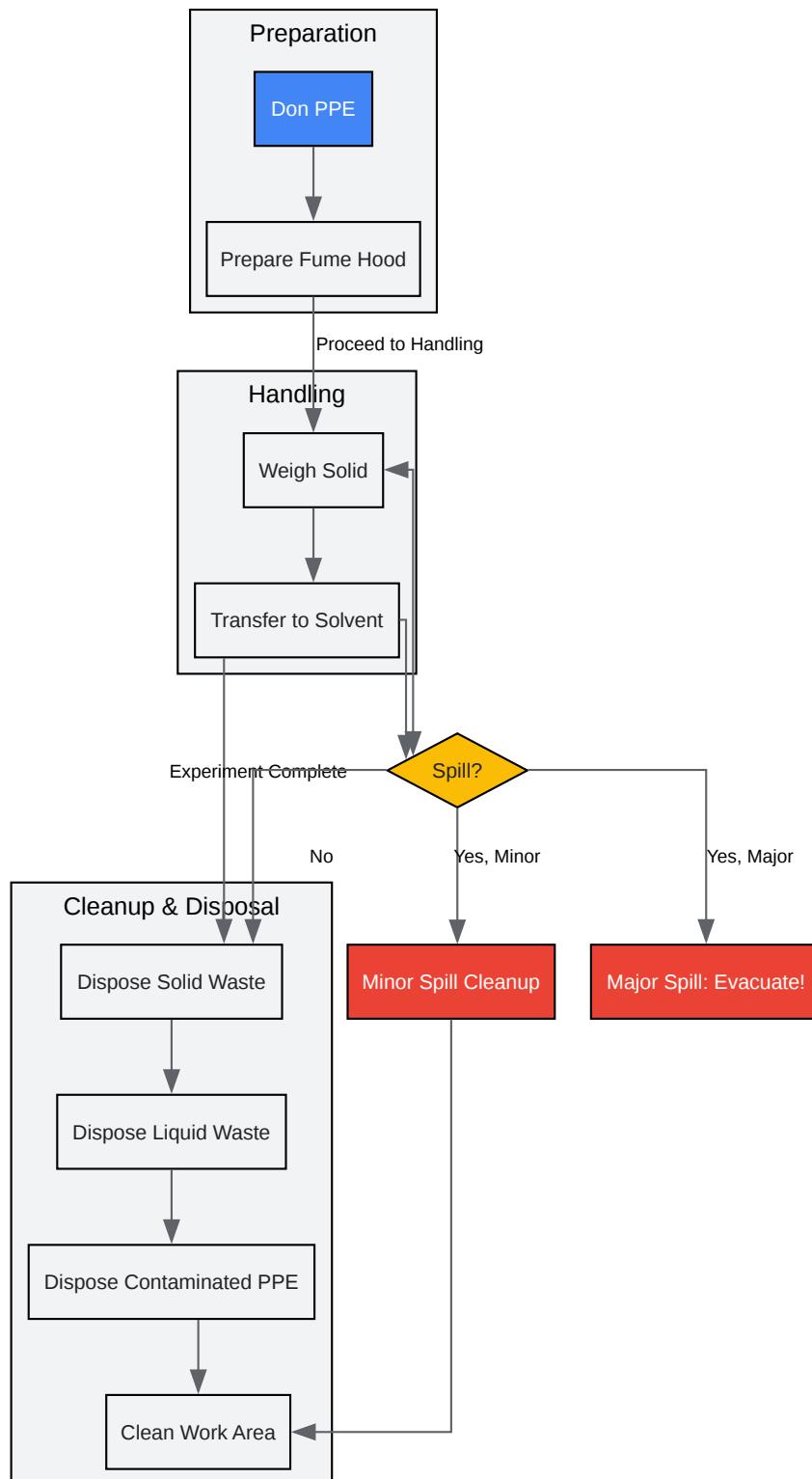
- Liquid Waste: Solutions containing the compound should be collected in a separate, labeled hazardous waste container designated for halogenated organic solvents.[3]
- Contaminated PPE: Dispose of contaminated gloves and other disposable PPE in a designated hazardous waste stream.[3]

2. Storage and Disposal:

- Store waste containers in a designated, well-ventilated, and cool area, away from incompatible materials.
- Consult your institution's Environmental Health and Safety (EHS) department for specific waste classification and disposal procedures.[7] Do not dispose of this chemical down the drain or in regular trash.[3]

Experimental Workflow

Safe Handling Workflow for 5-Bromobenzofuran-3(2H)-one

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Caption: Logical workflow for the safe handling and disposal of **5-Bromobenzofuran-3(2H)-one**.

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